

Proper Disposal Procedures for Ethoxylated Methyl Glucoside Dioleate

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Compound of Interest

Compound Name: *Ethoxylated methyl glucoside dioleate*

Cat. No.: *B1164955*

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This document provides comprehensive guidance on the proper disposal procedures for **ethoxylated methyl glucoside dioleate** (CAS No. 86893-19-8), also known as PEG-120 Methyl Glucose Dioleate. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. While generally considered non-hazardous and biodegradable, responsible disposal practices are essential to maintain a safe laboratory environment and minimize environmental impact.[1][2][3]

Safety and Handling Overview

Ethoxylated methyl glucoside dioleate is a non-ionic surfactant widely used in cosmetics and personal care products.[4][5][6] It is recognized for its low irritation potential.[7][8] However, as with any chemical, appropriate personal protective equipment (PPE) should be worn during handling. This includes safety glasses or goggles and gloves.[2][9]

Quantitative Data Summary

The following table summarizes key quantitative data for **ethoxylated methyl glucoside dioleate**.

Property	Value	Source
Chemical Identity		
CAS Number	86893-19-8	[2]
INCI Name	PEG-120 Methyl Glucose Dioleate	[2]
Physical Properties		
Flash Point	299°C	[2]
Toxicological Data		
Acute Oral Toxicity (Rat)	LD50: >5 g/kg	[10]
Environmental Fate		
Biodegradability	Readily biodegradable	[1]
Aquatic Toxicity	None Established	[2]
Incompatibilities		
Materials to Avoid	Strong acids, strong oxidizing agents	[2]

Experimental Protocols: Disposal and Spill Management

While **ethoxylated methyl glucoside dioleate** is not classified as a hazardous waste, disposal procedures should adhere to local, state, and federal regulations.[2][9][11] The following protocols provide a step-by-step guide for its management in a laboratory setting.

Protocol 1: Disposal of Unused or Waste Ethoxylated Methyl Glucoside Dioleate

This protocol outlines the procedure for disposing of small quantities of the substance, typical of a research laboratory.

Materials:

- Appropriate PPE (safety glasses, gloves)
- Leak-proof, sealable waste container
- Non-hazardous waste label
- Absorbent material (e.g., vermiculite, sand)

Procedure:

- Characterize the Waste: Confirm that the waste is solely **ethoxylated methyl glucoside dioleate** and is not mixed with any hazardous substances. If mixed with hazardous waste, the entire mixture must be treated as hazardous.[\[12\]](#)
- Containerize the Waste:
 - For liquid forms, pour the waste into a designated, leak-proof, and sealable container.
 - For solid forms, place the waste directly into the container.
 - If dealing with a solution, ensure the container is compatible with the solvent.
- Label the Container: Clearly label the container as "Non-Hazardous Waste" and list the contents ("**Ethoxylated Methyl Glucoside Dioleate**"). Include the accumulation start date and the name of the generating department or researcher.[\[12\]](#)
- Storage: Store the waste container in a designated, well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents.[\[2\]](#)
- Final Disposal:
 - Option A (Preferred): Contact a licensed professional waste disposal service for pickup and disposal.[\[1\]](#) This is the most reliable method to ensure compliance with all regulations.
 - Option B (For Small, Non-Hazardous Quantities, if permitted by institutional and local regulations): Some institutions may permit the disposal of small quantities of non-

hazardous, water-soluble substances down the sanitary sewer with copious amounts of water.[9][13] However, it is crucial to obtain approval from your institution's Environmental Health and Safety (EHS) department before proceeding.[13] Given that some safety data sheets advise against flushing to the drain, this should be a secondary option and only pursued with explicit permission.[2]

Protocol 2: Spill Response and Cleanup

This protocol provides steps for managing a spill of **ethoxylated methyl glucoside dioleate**.

Materials:

- Appropriate PPE (safety glasses, gloves)
- Inert absorbent material (e.g., sand, vermiculite, spill pads)
- Scoop or other common tool for collection[2]
- Sealable waste container
- Water and cleaning cloths

Procedure:

- Ensure Safety: Evacuate non-essential personnel from the immediate area. Ensure proper ventilation.
- Contain the Spill: Prevent the spill from spreading. For liquid spills, use absorbent material to dike the area.
- Absorb and Collect:
 - Cover the spill with an inert, absorbent material.
 - Using a scoop or other suitable tool, collect the absorbed material and place it into a sealable waste container.[2][9]

- Clean the Area: Clean the spill area with water and a cloth to remove any residue.[\[2\]](#) Collect the washings for disposal.[\[2\]](#)
- Dispose of Waste: Label the waste container with the contents of the spill cleanup material and dispose of it in accordance with the procedures outlined in Protocol 1.
- Decontaminate: Decontaminate any tools or equipment used in the cleanup process.[\[2\]](#)

Protocol 3: Disposal of Empty Containers

This protocol details the proper disposal of containers that previously held **ethoxylated methyl glucoside dioleate**.

Materials:

- Appropriate PPE (safety glasses, gloves)
- Water or a suitable solvent
- Waste container for rinsate
- Regular trash receptacle (for the empty container)

Procedure:

- Ensure Container is Empty: The container must be "RCRA empty," meaning no freestanding liquid or solid residue remains that can be practically removed.[\[12\]](#)
- Rinse the Container: Triple rinse the container with water or a suitable solvent.
- Collect Rinsate: Collect all rinsate and manage it as waste according to Protocol 1. Do not pour the rinsate down the drain unless permitted by your institution's EHS department.
- Deface the Label: Completely remove or deface the original chemical label on the container to prevent misidentification.[\[13\]](#)
- Dispose of the Container: Once clean and with the label defaced, the empty container can typically be disposed of in the regular trash or recycling, in accordance with institutional

policies.[13]

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the disposal of **ethoxylated methyl glucoside dioleate**.

Caption: Disposal decision workflow for **ethoxylated methyl glucoside dioleate**.

Caption: Step-by-step workflow for spill response.

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